

Navigating the Safe Handling of 3-Ethyl-4-heptanone: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Ethyl-4-heptanone

Cat. No.: B073894

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Ethyl-4-heptanone** (CAS: 1528-25-2). In the absence of a specific Safety Data Sheet (SDS) for **3-Ethyl-4-heptanone**, this document leverages data from its close isomers, 3-Heptanone (CAS: 106-35-4) and 4-Heptanone (CAS: 123-19-3), to establish conservative and protective handling protocols.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **3-Ethyl-4-heptanone** or its isomers, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on the potential hazards associated with these flammable ketones.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary if there is a splash hazard.
Skin	Chemical-resistant gloves	Neoprene, nitrile rubber, or butyl rubber gloves are recommended. Inspect gloves for integrity before each use.
Protective clothing	A lab coat or chemical-resistant apron should be worn. For larger quantities or splash potential, chemical-resistant coveralls may be necessary.	
Respiratory	NIOSH/MSHA-approved respirator	Required if working in a poorly ventilated area or if exposure limits are likely to be exceeded. A full-face respirator provides both respiratory and eye protection.

Operational Plan: Safe Handling and Storage

Adherence to proper operational procedures is critical for preventing accidents and ensuring a safe working environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.

- Do not breathe vapors or mists.
- Use non-sparking tools and explosion-proof equipment, as these ketones are flammable.[1][2][3]
- Ground and bond containers when transferring material to prevent static discharge.[2]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Store in a designated "Flammables area".[1][2]
- Incompatible materials to avoid in storage include strong oxidizing agents, strong bases, and strong reducing agents.

Disposal Plan: Responsible Waste Management

Proper disposal of **3-Ethyl-4-heptanone** and its isomers is essential to protect the environment and comply with regulations.

- Dispose of this chemical as hazardous waste in accordance with local, state, and federal regulations.
- Do not pour down the drain or into the environment.
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.
- For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[2]

Quantitative Data Summary

The following tables provide a summary of the physical and chemical properties of 3-Heptanone and 4-Heptanone, which can be used as a reference for the expected properties of **3-Ethyl-4-heptanone**.

Physical Properties

Property	3-Heptanone (CAS: 106-35-4)	4-Heptanone (CAS: 123-19-3)
Molecular Formula	C ₇ H ₁₄ O	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol	114.19 g/mol
Appearance	Colorless liquid	Light yellow liquid[1]
Odor	Fruity, banana-like	Pungent[1]
Boiling Point	151 °C	145 °C @ 760 mmHg[1]
Melting Point	-33.5 °C	-33 °C[1]
Flash Point	39 °C (closed cup)	48 °C (closed cup)[1]
Density	0.817 g/cm ³ at 20 °C	0.817 g/mL at 25 °C

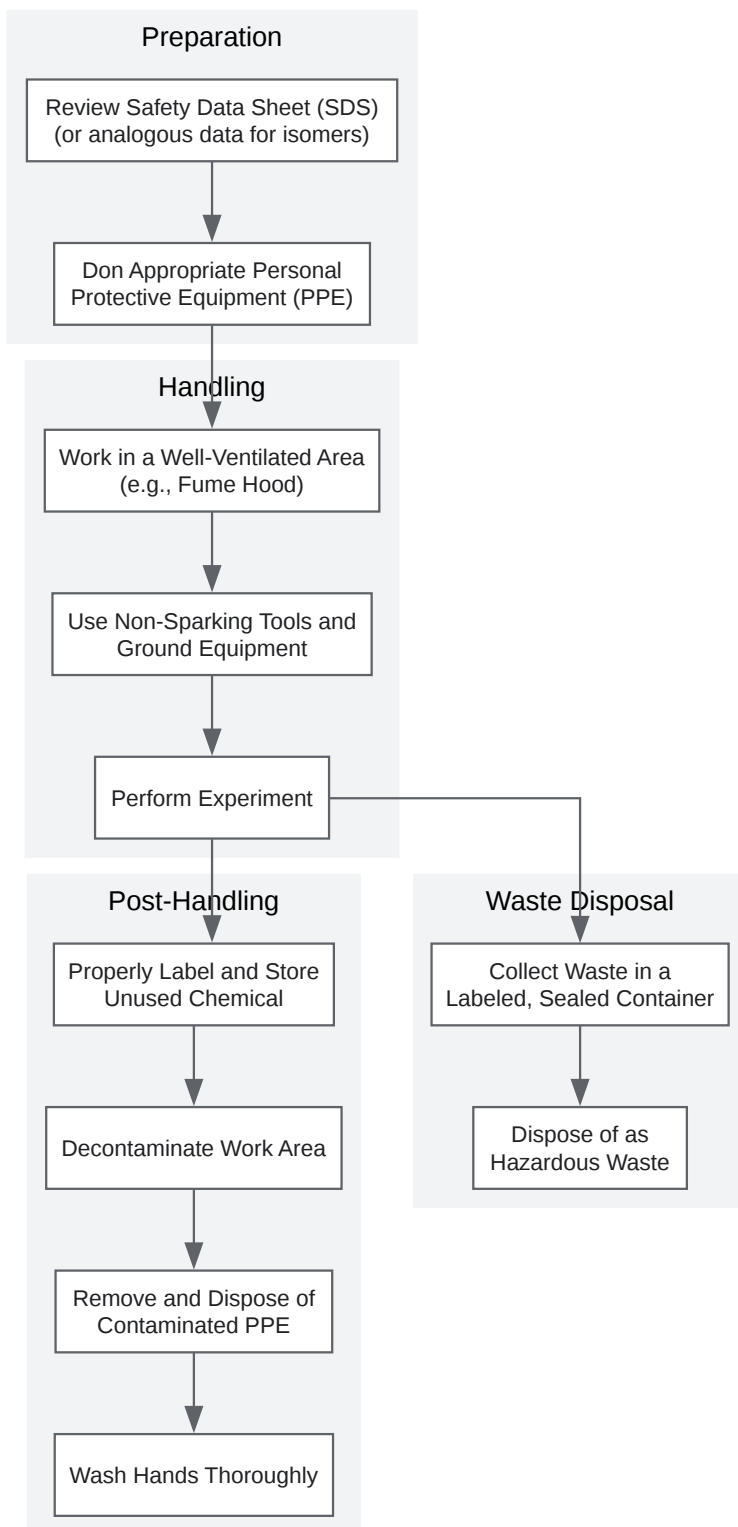
Exposure Limits

Component	ACGIH TLV (TWA)	OSHA PEL (TWA)	NIOSH REL (TWA)
3-Heptanone	50 ppm	100 ppm (465 mg/m ³)	100 ppm (465 mg/m ³)
4-Heptanone	50 ppm	Not established	50 ppm (230 mg/m ³)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Ethyl-4-heptanone**, from preparation to disposal.

Safe Handling Workflow for 3-Ethyl-4-heptanone

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References

- 1. fishersci.com [fishersci.com]
- 2. southwest.tn.edu [southwest.tn.edu]
- 3. orgchemboulder.com [orgchemboulder.com]
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